Application Note: 4-Hydroxy-7-iodoquinoline in Drug Discovery

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Compound of Interest	
Compound Name:	*4-Hydroxy-7-iodoquinoline*
CAS No.:	*22297-71-8*
Cat. No.:	*B1600720*

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A Versatile Scaffold for Divergent Library Synthesis and Kinase Inhibitor Design

Abstract

4-Hydroxy-7-iodoquinoline (also known as 7-iodo-4-quinolinol or 7-iodo-4(1H)-quinolinone) is a "privileged scaffold" in medicinal chemistry, valued for its unique ability to facilitate divergent synthesis. Unlike simple quinolines, this molecule possesses two distinct reactive handles—a tautomeric hydroxyl/ketone group at position C-4 and a reactive iodine atom at position C-7. This application note details the strategic utilization of this scaffold, focusing on the "Halogen Dance" methodology: the sequential, regioselective functionalization that allows researchers to install diversity at the C-7 position via palladium-catalyzed cross-coupling while preserving the C-4 position for subsequent nucleophilic aromatic substitution (SNAr). This strategy is critical for developing Type I and Type II kinase inhibitors, antimalarials, and CNS-active agents.

Chemical Properties & Reactivity Profile[1][2]

The utility of **4-hydroxy-7-iodoquinoline** lies in the electronic differentiation between its two functional sites.

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- C-7 Iodine (The Diversity Handle): The iodine atom is highly susceptible to oxidative addition by Palladium(0) species. It is significantly more reactive than a chlorine atom at the C-4 position. This allows for chemoselective Suzuki, Sonogashira, or Buchwald-Hartwig couplings at C-7 without affecting the C-4 site.

- C-4 Hydroxyl/Ketone (The Pharmacophore Anchor): Existing primarily in the 4-quinolone tautomeric form, this group is relatively inert to Pd-coupling conditions. However, it can be "activated" by conversion to a chloride (using $POCl_3$) or a sulfonate (using Tf_2O). Once activated, it becomes a prime target for SNAr reactions with amines, a structural motif common in kinase inhibitors (e.g., the "hinge binder" region).

Strategic Workflow: The "Halogen Dance"

The most powerful application of this scaffold is the Regioselective Divergent Synthesis. This workflow allows for the rapid generation of compound libraries.

Figure 1: The "Halogen Dance" workflow illustrating the sequential functionalization of the quinoline core. The C-7 iodine is coupled first due to higher reactivity, followed by C-4 substitution.

Detailed Experimental Protocols

Protocol A: Scaffold Synthesis (Gould-Jacobs Reaction)

This protocol synthesizes the core **4-hydroxy-7-iodoquinoline** scaffold from 3-iodoaniline.

Reagents:

- 3-Iodoaniline (1.0 eq)

- Diethyl ethoxymethylene malonate (DEEM) (1.1 eq)

- Diphenyl ether (Dowtherm A) (Solvent for cyclization)

- Sodium Hydroxide (NaOH) (10% aq)[1]

Step-by-Step Methodology:

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- Condensation: In a round-bottom flask equipped with a Dean-Stark trap, mix 3-iodoaniline and DEEM. Heat to 110°C for 2 hours. Ethanol is produced as a byproduct; ensure it is distilled off to drive the equilibrium.
    - Checkpoint: The mixture will solidify upon cooling, yielding the enamine intermediate (diethyl 2-(((3-iodophenyl)amino)methylene)malonate).
- Cyclization: Add the crude enamine to boiling Diphenyl ether (~250°C). This high temperature is critical for the thermal electrocyclization. Stir for 30–60 minutes.
    - Safety Note: Ensure the apparatus is open to the atmosphere (via a drying tube) to prevent pressure buildup, but use a blast shield due to high temperatures.
- Hydrolysis & Decarboxylation: Cool the mixture and dilute with hexane to precipitate the ester intermediate. Filter the solid.[1][2][3] Reflux the solid in 10% NaOH for 4 hours (hydrolysis), then acidify with HCl to precipitate the carboxylic acid. Finally, heat the dry acid solid to 240°C in a sand bath until CO_2 evolution ceases (decarboxylation).
- Purification: Recrystallize from DMF/Ethanol to obtain **4-hydroxy-7-iodoquinoline** as a tan solid.

Protocol B: Activation (Synthesis of 4-Chloro-7-iodoquinoline)

The hydroxyl group is converted to a chloride to enable future SNAr reactions.

Reagents:

- **4-Hydroxy-7-iodoquinoline** (1.0 eq)
- Phosphorus Oxychloride ($POCl_3$) (Excess, solvent/reagent)
- Optional: catalytic DMF

Methodology:

- Suspend **4-hydroxy-7-iodoquinoline** in neat $POCl_3$ (approx. 5 mL per gram of substrate).
- Heat to reflux (105°C) for 2–3 hours. The suspension will clear as the reaction proceeds.

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- Quenching (Critical): Cool the mixture to room temperature. Slowly pour the reaction mixture onto crushed ice/ammonia water with vigorous stirring. Caution: Exothermic reaction.
- Isolation: The product, 4-chloro-7-iodoquinoline, will precipitate as a solid. Filter, wash with water, and dry under vacuum.
    - Validation:1H NMR will show a downfield shift of the aromatic protons compared to the starting material.

Protocol C: Chemoselective Suzuki Coupling at C-7

This step demonstrates the selectivity of Iodine over Chlorine.

Reagents:

- 4-Chloro-7-iodoquinoline (1.0 eq)
- Aryl Boronic Acid (1.1 eq)
- Catalyst: Pd(PPh3)4 (3-5 mol%) or Pd(OAc)2/PPh3
- Base: Na2CO3 (2.0 eq, 2M aqueous solution)
- Solvent: DME (Dimethoxyethane) or Dioxane/Water (4:1)

Methodology:

- Degassing: Charge the reaction vessel with the chloro-iodoquinoline, boronic acid, and Pd catalyst. Evacuate and backfill with Argon/Nitrogen (3 cycles).
- Solvent Addition: Add the degassed solvent and aqueous base via syringe.
- Reaction: Heat to 80–90°C for 4–12 hours.
    - Expert Insight: Do not exceed 100°C or prolong reaction times unnecessarily, as oxidative addition into the C-4 chloride bond can eventually occur (forming the bis-coupled product).
- Workup: Dilute with ethyl acetate, wash with brine, dry over MgSO4.

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- Purification: Flash chromatography (Hexanes/EtOAc). The product is the 4-chloro-7-arylquinoline.

Applications in Drug Discovery[1]

Kinase Inhibitor Design (Type I and Type II)

The 4-aminoquinoline core acts as an ATP-mimetic.

- Hinge Binding: The Nitrogen at position 1 and the substituent at position 4 (typically an amine introduced via SNAr on the 4-chloro intermediate) form key hydrogen bonds with the kinase hinge region.
- Solvent Front/Allosteric Pocket: The aryl group introduced at C-7 extends into the solvent front or hydrophobic back-pocket, providing selectivity between kinase families (e.g., CHK1 vs. EGFR).

Antimalarial Agents

Based on the chloroquine scaffold, modifications at C-7 allow for the circumvention of resistance mechanisms. The 7-iodo handle allows for the introduction of lipophilic, bulky aryl groups that can alter the accumulation of the drug in the parasite's digestive vacuole.

References

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(Note: While specific URL persistence varies, these citations refer to established, immutable chemical literature).

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